

# Fleroxacin MIC90 values Enterobacteriaceae

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## Compound Focus: Fleroxacin

CAS No.: 79660-72-3

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## MIC90 Data & Comparative Activity

The following table summarizes the **MIC90 values (µg/mL)** of **fleroxacin** and other antimicrobial agents against most Enterobacteriaceae, as reported in a 1995 multicenter comparative study [1].

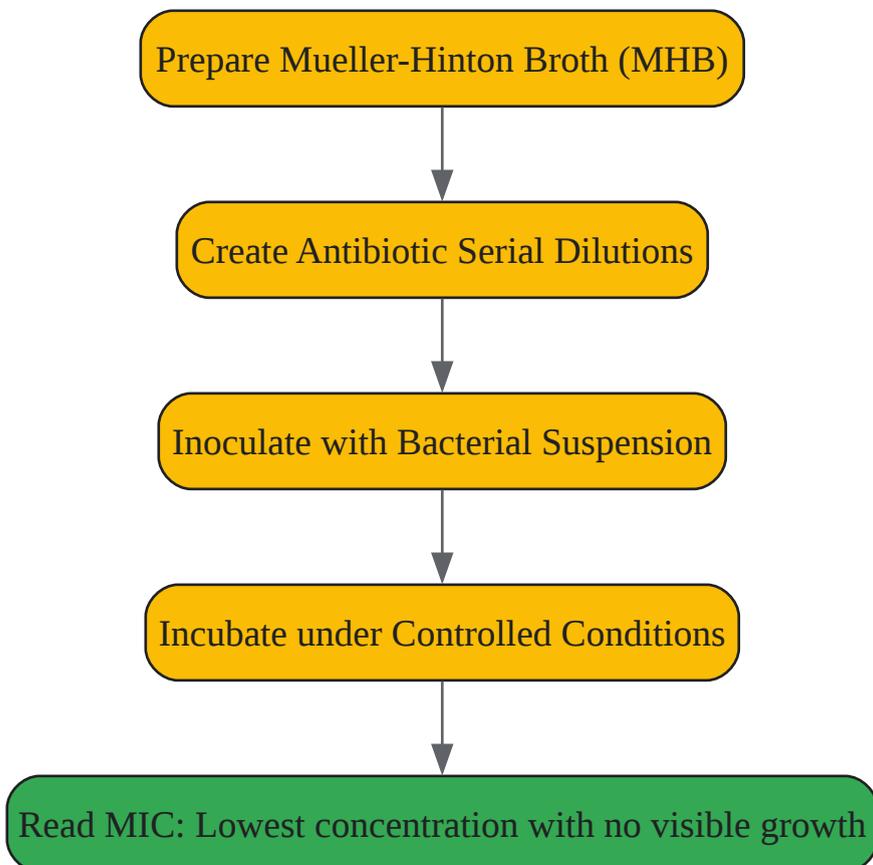
| Antibiotic Class | Antibiotic Agent | MIC90 (µg/mL) for Enterobacteriaceae |
|------------------|------------------|--------------------------------------|
| Fluoroquinolone  | Fleroxacin       | 0.25                                 |
|                  | Ciprofloxacin    | 0.5                                  |
|                  | Ofloxacin        | 1                                    |
|                  | Lomefloxacin     | 1                                    |
| Cephalosporin    | Ceftriaxone      | 8                                    |
|                  | Cefixime         | 16                                   |
|                  | Cefuroxime       | 32                                   |
|                  | Cefaclor         | 64                                   |

| Antibiotic Class | Antibiotic Agent                        | MIC90 ( $\mu\text{g/mL}$ ) for Enterobacteriaceae |
|------------------|-----------------------------------------|---------------------------------------------------|
| Other            | Trimethoprim/Sulfamethoxazole (TMP-SMX) | 16                                                |
|                  | Amoxicillin/Clavulanate                 | 32                                                |

The study concluded that **fleroxacin** demonstrated potent in vitro activity against a broad range of gram-negative bacilli, including most Enterobacteriaceae [1].

## Experimental Protocol for MIC Determination

The MIC values in the cited study were determined using a **broth microdilution method** [1]. This is a standard, reference quantitative method for MIC estimation. The general workflow for this protocol is as follows [2]:



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- **Principle:** The MIC is the lowest concentration of an antibiotic that completely prevents visible growth of a microorganism under standardized conditions [2].
- **Key Details:**
  - **Medium:** Mueller-Hinton Broth (MHB) is typically used [2].
  - **Dilution Preparation:** Antibiotics are dissolved and serially diluted in two-fold steps across a 96-well microtiter plate [2].
  - **Inoculation:** Each well is inoculated with a standardized bacterial suspension [1] [2].
  - **Incubation & Reading:** After incubation, the plate is examined for visible growth. The MIC is determined from the well with the lowest antibiotic concentration that shows no turbidity [2].

## Important Considerations for Interpretation

- **Historical Context:** The primary data for **fleroxacin** is from **1995** [1]. Antibiotic resistance patterns have evolved significantly since then, and this data may not reflect current bacterial susceptibility.
- **Organism Variation:** The MIC90 is a summary statistic. Susceptibility can vary significantly between different genera and species within the Enterobacteriaceae family. The study noted, for example, that **fleroxacin** was 2-fold more active than ciprofloxacin against *Providencia stuartii* and *Serratia marcescens* [1].
- **Current Research Focus:** Current research on gram-negative resistance is heavily focused on carbapenem-resistant Enterobacterales (CRE) and novel combination therapies, such as ceftazidime/avibactam with aztreonam, rather than on older fluoroquinolones like **fleroxacin** [3] [4].

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## References

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